

Vimirogant research methodology

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Compound Focus: Vimirogant

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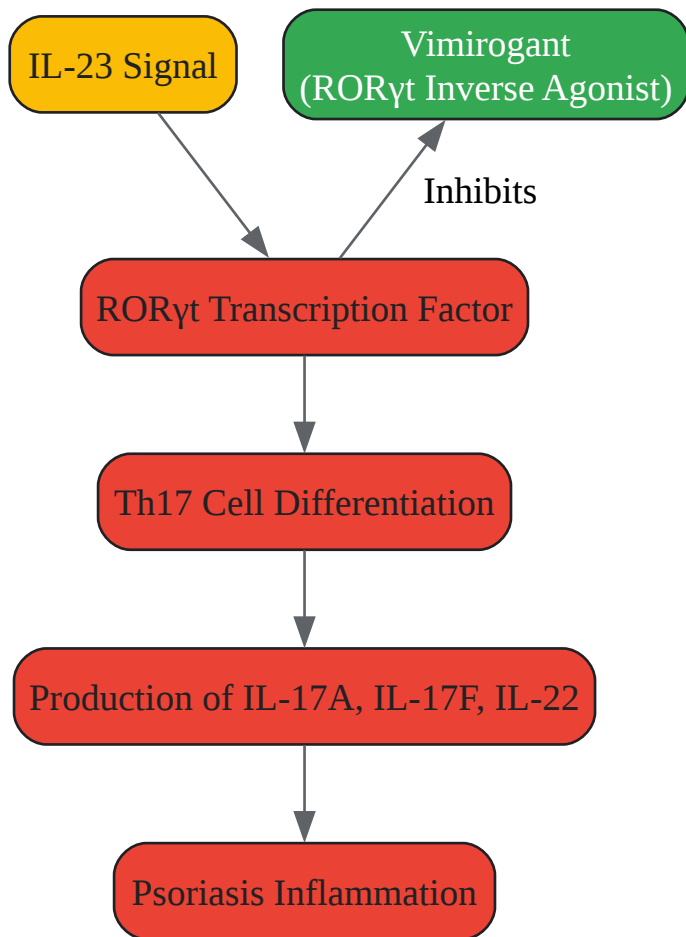
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Vimirogant Application Notes

Vimirogant was developed as an oral therapeutic targeting the IL-23/Th17 axis by inhibiting the ROR γ t transcription factor [1] [2]. This mechanism offered a potential alternative to biologic therapies by broadly affecting Th17 cell differentiation and the production of associated cytokines like IL-17A [3] [2].

- **Mechanism of Action:** As an **inverse agonist** of ROR γ t, **Vimirogant** suppresses the receptor's constitutive activity, thereby inhibiting the differentiation and function of Th17 cells and reducing the production of pro-inflammatory cytokines (e.g., IL-17A, IL-17F, IL-22) [1] [3] [2].
- **Key Characteristics:** The free form of **Vimirogant** is noted to be prone to instability. Researchers have used a stable salt form (**Vimirogant** hydrochloride) which retains the same biological activity [3].

The diagram below illustrates the core mechanism of **Vimirogant** within the IL-23/Th17 pathway.



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Quantitative Profile of Vimirogant

The table below summarizes key quantitative data from publicly available studies.

Parameter	Value	Assay System/Notes
Binding Affinity (K _i)	3.5 nM [3]	RORγt binding assay
In Vitro Potency (IC ₅₀)	3.7 nM [1]	RORγ radioligand binding scintillation proximity assay
Cellular Potency (IC ₅₀)	17 nM [3]	Cellular assay measuring RORγt inhibition

| **IL-17A Inhibition (IC₅₀)** | 18 nM (hPBMCs) [3] 192 nM (Human Whole Blood) [1] [3] | Activated human Peripheral Blood Mononuclear Cells (hPBMCs) | | **Selectivity** | >1000-fold vs. ROR α & ROR β [1] [3] | Selectivity over other ROR isoforms | | **hERG Inhibition** | 45.4% at 3 μ M [1] | Cardiac safety pharmacology assay |

Experimental Protocols

The following sections detail standard experimental methodologies used to characterize ROR γ t inhibitors like **Vimirogant**.

In Vitro Binding and Biochemical Assays

Objective: To determine the compound's direct binding affinity and functional inhibition of the ROR γ t receptor.

Protocol 1: Radioligand Binding Scintillation Proximity Assay (SPA) [1]

- **Reconstitution:** Prepare recombinant human ROR γ t ligand-binding domain (LBD).
- **Incubation:** Mix the receptor with a fixed concentration of a radio-labeled tracer ligand and varying concentrations of **Vimirogant**.
- **Detection:** Add SPA beads. Beads capture the receptor; proximity of the radioisotope to the bead emits a light signal.
- **Data Analysis:** The signal decreases as **Vimirogant** displaces the tracer. Plot concentration-response data to calculate the IC₅₀ value (e.g., 3.7 nM).

Protocol 2: Reporter Gene Assay (RGA) [2]

- **Transfection:** Host cells are transfected with a plasmid expressing ROR γ t and a reporter construct with an ROR-response element driving luciferase.
- **Stimulation & Inhibition:** Activate the receptor and treat cells with a concentration range of **Vimirogant**.
- **Measurement:** Lyse cells and measure luciferase activity, which correlates with ROR γ t activity.
- **Data Analysis:** Calculate IC₅₀ based on the reduction of luminescence.

In Vitro Cellular and Selectivity Assays

Objective: To evaluate the functional effect of **Vimirogant** in a cellular context and its selectivity against related targets.

Protocol 3: IL-17A Inhibition in hPBMCs and Whole Blood [1] [3]

- **Cell Preparation:** Isolate CD4+ T-cells or use fresh human whole blood.
- **Stimulation & Treatment:** Stimulate cells under Th17-polarizing conditions in the presence of **Vimirogant**.
- **Cytokine Measurement:** After incubation, measure IL-17A levels in the supernatant using ELISA.
- **Data Analysis:** Generate a dose-response curve to determine the IC₅₀ for IL-17A suppression.

Protocol 4: Selectivity Profiling

- **Panel Testing:** Test **Vimirogant** against a panel of nuclear receptors including ROR α and ROR β .
- **Assay Conditions:** Use binding or functional assays similar to Protocol 1 for each off-target.
- **Data Analysis:** Calculate the fold-selectivity by comparing IC₅₀ or Ki values for ROR γ t versus other receptors [1] [3].

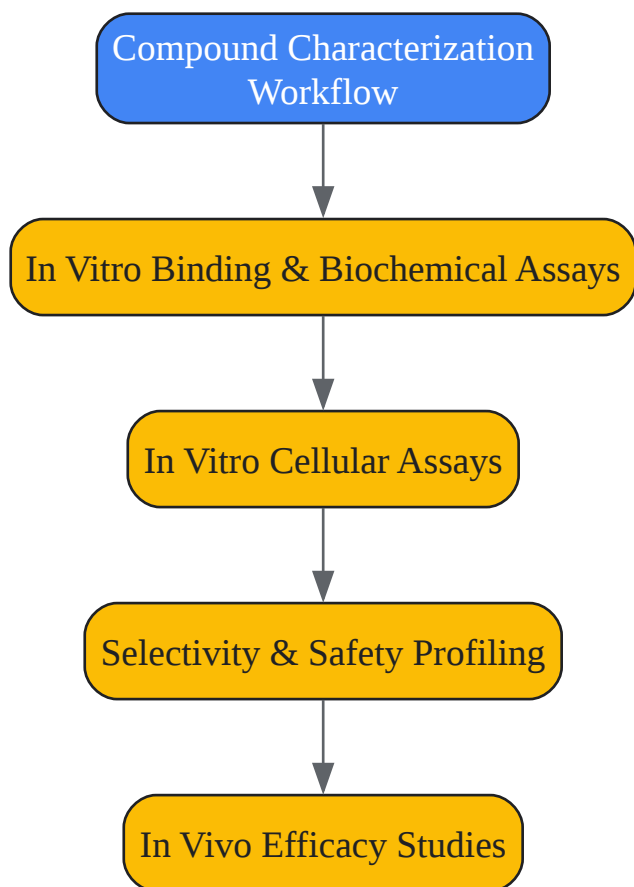
In Vivo Efficacy Model

Objective: To assess the therapeutic efficacy of **Vimirogant** in a pre-clinical animal model of autoimmune disease.

Protocol 5: Mouse Experimental Autoimmune Encephalomyelitis (EAE) Model [3]

- **Induction:** Immunize mice with MOG_{35–55} peptide in Complete Freund's Adjuvant to induce disease.
- **Dosing:** Administer **Vimirogant** orally at a predetermined dose daily, starting from immunization or onset of symptoms.
- **Monitoring:** Score animals daily for clinical signs of paralysis.
- **Endpoint Analysis:** At study end, assess spinal cords for demyelination and inflammation, and measure mRNA levels of inflammatory markers.

The general workflow for characterizing a compound like **Vimirogant** is summarized below.



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Important Considerations for Researchers

- **Clinical Status:** Be aware that **Vimirogant**'s development for psoriasis and psoriatic arthritis was **discontinued after Phase II trials** [4] [5]. Published data primarily comes from early-stage pre-clinical and clinical studies.
- **Compound Stability:** The free form of **Vimirogant** is noted to be unstable. For experimental use, the stable hydrochloride salt form should be sourced to ensure reliable results [3].
- **Safety Profile:** Early data indicated significant hERG channel inhibition at a relatively low concentration, which may have been a factor in its discontinued development and should be considered in any safety assessment [1].

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References

1. Probe Vimirogant [chemicalprobes.org]
2. Discovery of a Series of Pyrazinone RORy Antagonists ... - PMC [pmc.ncbi.nlm.nih.gov]
3. Vimirogant (VTP-43742) | RORyt Inhibitor [medchemexpress.com]
4. Vimirogant - Drug Targets, Indications, Patents [synapse.patsnap.com]
5. - AbbVie/Vitae Pharmaceuticals - AdisInsight Vimirogant [adisinsight.springer.com]

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